

NGB 2904 hydrochloride solubility in DMSO and ethanol

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Compound of Interest

Compound Name: NGB 2904 hydrochloride

Cat. No.: B051748

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NGB 2904 Hydrochloride: Technical Support Center

This technical support guide provides detailed information on the solubility, handling, and use of **NGB 2904 hydrochloride** in common laboratory solvents. It includes frequently asked questions (FAQs), troubleshooting advice, and experimental protocols to assist researchers, scientists, and drug development professionals.

Solubility Data

NGB 2904 hydrochloride is a potent and selective dopamine D3 receptor antagonist.^{[1][2][3]} Its solubility in two common laboratory solvents is summarized below.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	25 mM ^{[1][2]}	13.27 mg/mL
Ethanol	5 mM ^{[1][2]}	2.65 mg/mL

Note: The molecular weight of **NGB 2904 hydrochloride** is 530.92 g/mol .^[1] Batch-specific molecular weights may vary due to hydration, which can affect the solvent volumes required.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **NGB 2904 hydrochloride** is not fully dissolving in ethanol. What should I do?

A1: Difficulty in dissolving the compound can arise if you are exceeding its solubility limit of 5 mM in ethanol.^{[1][2]} If you observe precipitation or incomplete dissolution, consider the following troubleshooting steps:

- **Verify Concentration:** Ensure your calculated concentration does not exceed 5 mM.
- **Gentle Warming:** Gently warm the solution to 60°C to aid dissolution.^[4]
- **Sonication:** Use an ultrasonic bath to increase the rate of dissolution.^[4]
- **Switch Solvents:** If a higher concentration is required, DMSO is a better solvent, with a solubility of up to 25 mM.^{[1][2]}

Q2: How should I prepare a stock solution of **NGB 2904 hydrochloride**?

A2: A detailed protocol for preparing stock solutions is provided in the "Experimental Protocols" section below. The general workflow involves carefully weighing the compound, adding the appropriate volume of solvent (e.g., DMSO for a high-concentration stock), and ensuring complete dissolution using methods like vortexing, warming, or sonication if necessary.

Q3: What is the recommended storage condition for **NGB 2904 hydrochloride** solid and its stock solutions?

A3:

- **Solid Compound:** Store the solid, desiccated, at +4°C or -20°C for long-term stability.^{[1][2]} The compound is stable for at least 4 years when stored at -20°C.^[2]
- **Stock Solutions:** For stock solutions in DMSO, store at -80°C for up to 6 months or at -20°C for up to 1 month (protect from light).^{[4][5]} Short-term storage at 4°C in DMSO is possible for up to two weeks.^[5] It is recommended to prepare fresh solutions for experiments and avoid long-term storage of diluted solutions.^{[4][6]}

Q4: Can I use **NGB 2904 hydrochloride** for in vivo studies? If so, what solvent should I use?

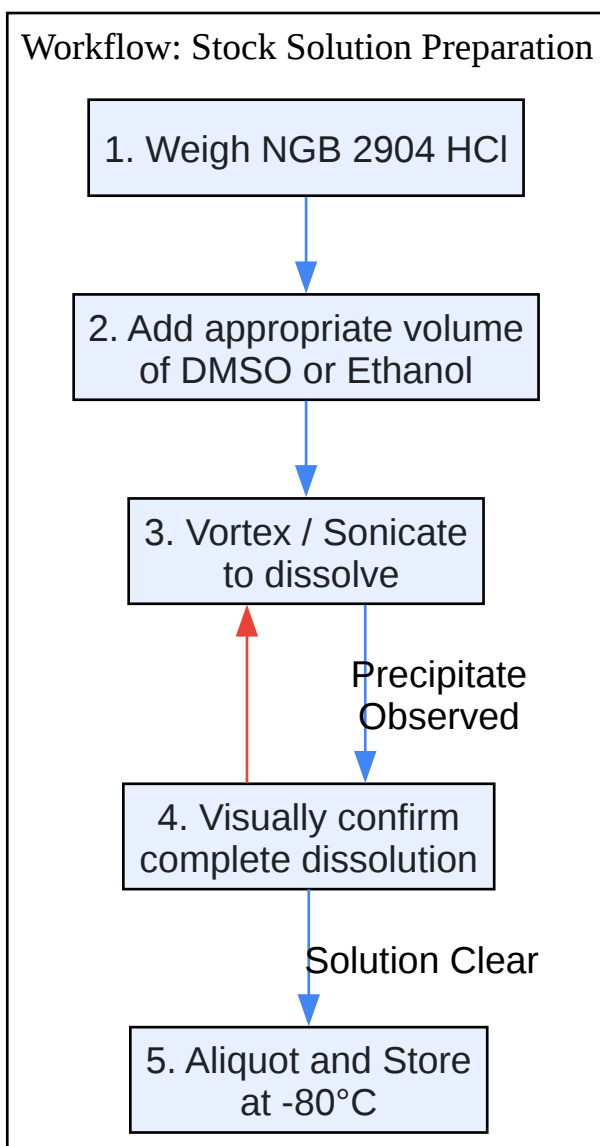
A4: Yes, NGB 2904 has been used in animal models.^{[7][8][9][10]} While ethanol and DMSO are suitable for preparing stock solutions, they may not be ideal for direct in vivo administration. For animal studies, NGB 2904 has been successfully dissolved in 25% 2-hydroxypropyl- β -cyclodextrin.^[7]

Experimental Protocols

Protocol 1: Preparation of a 25 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **NGB 2904 hydrochloride** in DMSO.

- **Weighing:** Accurately weigh out the desired amount of **NGB 2904 hydrochloride** powder (Formula Weight: 530.9 g/mol) in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 25 mM stock solution, weigh out 13.27 mg.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to the tube.
- **Dissolution:** Vortex the solution thoroughly until the solid is completely dissolved. If needed, gentle warming or sonication can be applied to facilitate dissolution.^[4]
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term use (up to 6 months).^{[4][5]}



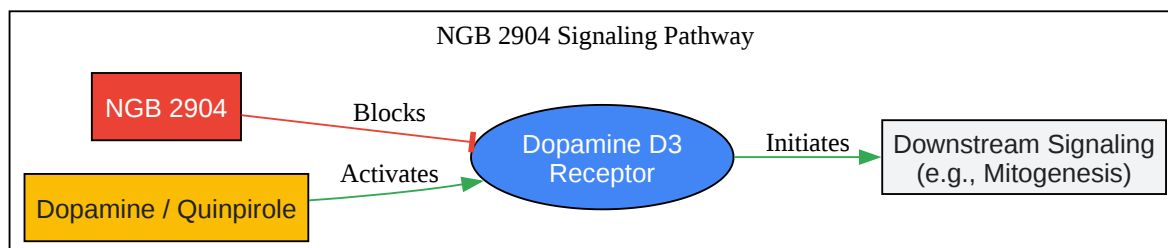
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Workflow for preparing **NGB 2904 hydrochloride** stock solutions.

Mechanism of Action: Dopamine D3 Receptor Antagonism

NGB 2904 is a potent and selective antagonist of the dopamine D3 receptor (D3R) with a K_i value of 1.4 nM.^{[1][2][3]} It displays high selectivity for the D3R over other dopamine receptors (D1, D2, D4, D5), as well as serotonin and adrenergic receptors.^{[1][3][8]} In functional assays, NGB 2904 effectively antagonizes agonist-stimulated cellular responses. For instance, it

potently inhibits mitogenesis stimulated by the D2/D3 agonist quinpirole, with an IC₅₀ of 6.8 nM.[1][2] This mechanism makes NGB 2904 a valuable tool for studying the role of D3 receptors in various physiological and pathological processes.[9]



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NGB 2904 acts by blocking the dopamine D3 receptor.

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